

Waltonitone: An Unidentified Ursane-Type Pentacyclic Triterpene

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Compound of Interest

Compound Name: Waltonitone

Cat. No.: B12420558

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A comprehensive search for the compound "**Waltonitone**" has yielded no specific information regarding its chemical structure, origin, or biological activities. It is possible that "**Waltonitone**" is a novel, yet-to-be-documented compound, a proprietary name not in the public domain, or a potential misspelling of another known triterpene.

While details on **Waltonitone** remain elusive, this guide provides a comprehensive overview of ursane-type pentacyclic triterpenes, the class to which it is purported to belong. This information is intended to serve as a foundational resource for researchers, scientists, and drug development professionals interested in this class of molecules.

The Ursane Skeleton: A Foundation for Diverse Bioactivity

Ursane-type pentacyclic triterpenes are a large and structurally diverse class of natural products.^{[1][2][3]} Their core structure is a 30-carbon skeleton composed of five fused rings, designated A through E. The defining feature of the ursane scaffold is the methyl group at the C-19 and C-20 positions of the E-ring.

This fundamental architecture is adorned with various functional groups, such as hydroxyl, carboxyl, and acetyl groups, at different positions on the rings. These substitutions give rise to a vast array of distinct compounds with a wide spectrum of biological activities.^{[2][4]}

Biological and Pharmacological Significance of Ursane Triterpenes

Ursane-type triterpenes have garnered significant attention from the scientific community due to their promising pharmacological properties. Extensive research has demonstrated their potential in various therapeutic areas.

Anti-inflammatory Activity

Many ursane-type triterpenes exhibit potent anti-inflammatory effects.[2][4][5] Their mechanisms of action often involve the modulation of key inflammatory pathways, such as the inhibition of pro-inflammatory cytokines and enzymes.

Anticancer Potential

A significant body of research points to the anticancer activities of ursane-type triterpenes.[4][5] These compounds have been shown to induce apoptosis (programmed cell death), inhibit tumor cell proliferation, and prevent angiogenesis (the formation of new blood vessels that supply tumors).[5]

Experimental Protocols for Investigating Triterpenes

The study of ursane-type triterpenes involves a range of established experimental protocols to isolate, characterize, and evaluate their biological activities.

Isolation and Purification

The initial step in studying these compounds involves their extraction from natural sources, typically plants. This is followed by a series of chromatographic techniques to isolate and purify the individual triterpenes. A general workflow for this process is outlined below.

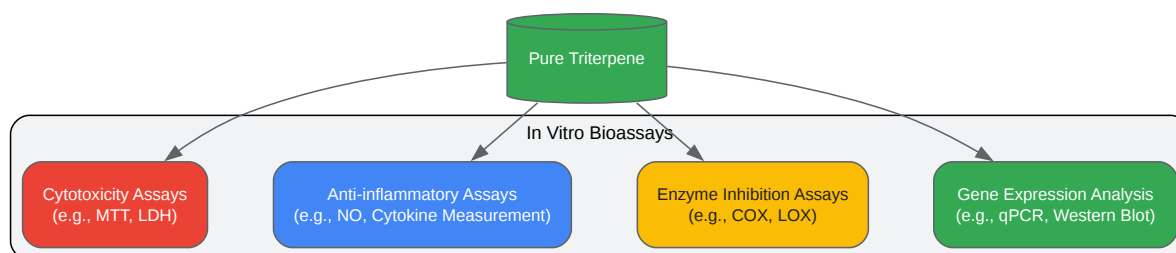


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Figure 1. General workflow for the isolation and characterization of triterpenes.

In Vitro Bioassays

To assess the biological activity of isolated triterpenes, a variety of in vitro assays are employed. These cell-based experiments are crucial for determining the cytotoxic, anti-inflammatory, and other pharmacological effects of the compounds.



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